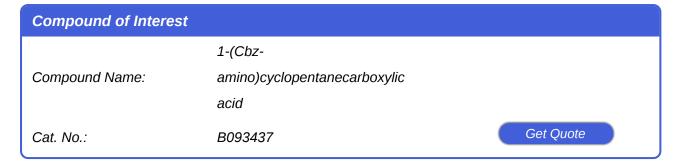


# Technical Guide: Spectral and Synthetic Profile of 1-(Cbz-amino)cyclopentanecarboxylic Acid

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the available spectral data and synthetic methodology for **1-(Cbz-amino)cyclopentanecarboxylic acid**, also known as Cbz-cycloleucine. While direct quantitative spectral data such as NMR peak lists and IR frequencies are not widely available in the public domain, this guide consolidates known information from commercial and chemical database sources.

## **Data Presentation**

The primary spectral data point available for **1-(Cbz-amino)cyclopentanecarboxylic acid** is from Liquid Chromatography-Mass Spectrometry (LCMS).

Table 1: Mass Spectrometry Data

Analysis Type	Ionization Mode	Observed m/z	Interpretation	Source
LCMS	Electrospray (ESI)	264	[M+H]+	[1]



Note: Detailed <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectral data are indicated to be available from various chemical suppliers but are not publicly archived. Researchers requiring this data should consult commercial vendors.

## **Experimental Protocols**

A detailed experimental protocol for the synthesis of **1-(Cbz-amino)cyclopentanecarboxylic acid** has been reported, providing a clear pathway for its preparation.

#### Synthesis of 1-(Cbz-amino)cyclopentanecarboxylic Acid[1]

This protocol involves the protection of the amino group of 1-aminocyclopentanecarboxylic acid using benzyl chloroformate (Cbz-Cl).

- Step 1: Reaction Setup
  - A solution of 1-aminocyclopentanecarboxylic acid (3.0 g, 23.2 mmol) is prepared in a 1:1 mixture of dioxane and water (60 mL).
  - Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>, 12.3 g, 116 mmol) is slowly added to the solution.
  - Benzyl chloroformate (3.6 mL, 25.5 mmol) is then added dropwise to the stirring mixture.
  - The reaction is stirred at room temperature overnight.
- Step 2: Initial Work-up and Intermediate Formation
  - Upon completion, the reaction mixture's pH is carefully adjusted to 2 using 1 M hydrochloric acid (HCl).
  - The acidic solution is extracted with ethyl acetate (EtOAc, 3 x 30 mL).
  - The combined organic phases are washed with saturated saline (30 mL), dried over anhydrous magnesium sulfate (MgSO<sub>4</sub>), filtered, and concentrated under reduced pressure.
  - The resulting crude product is a mixture of 1-(Cbz-amino)cyclopentanecarboxylic acid and its corresponding benzyl ester.



- Step 3: Saponification and Final Product Isolation
  - The crude product is dissolved in a 1:1 mixture of tetrahydrofuran (THF) and water (60 mL).
  - Lithium hydroxide (LiOH, 2.67 g, 116 mmol) is added, and the mixture is stirred overnight at room temperature to saponify the benzyl ester.
  - The mixture is washed with diethyl ether (Et<sub>2</sub>O, 3 x 30 mL).
  - The aqueous phase is acidified to pH 2 with 1 M HCl.
  - The final product is extracted with ethyl acetate (3 x 30 mL).
  - The combined organic phases are washed with saturated saline (30 mL), dried over MgSO<sub>4</sub>, filtered, and concentrated under reduced pressure to yield the final product, Cbzcycloleucine (4.76 g, 78% yield).

## **Mandatory Visualizations**

The following diagram illustrates the experimental workflow for the synthesis of **1-(Cbz-amino)cyclopentanecarboxylic acid**.



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Caption: Synthetic workflow for **1-(Cbz-amino)cyclopentanecarboxylic acid**.

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## References

- 1. CBZ-1-AMINO-1-CYCLOPENTANECARBOXYLIC ACID | 17191-44-5 [chemicalbook.com]
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